

Safe Disposal of 2-Bromo-3hydroxybenzaldehyde: A Procedural Guide

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Compound of Interest

Compound Name: 2-Bromo-3-hydroxybenzaldehyde

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **2-Bromo-3-hydroxybenzaldehyde**, a compound requiring careful management due to its hazardous properties.

Essential Safety and Physical Data

Adherence to safety protocols begins with a clear understanding of the substance's properties and hazards. The following table summarizes key quantitative data for **2-Bromo-3-hydroxybenzaldehyde**.



Property	Value
Molecular Formula	C7H5BrO2
Molecular Weight	201.02 g/mol [1][2]
CAS Number	196081-71-7[1][2]
Physical Form	Solid[3]
Melting Point	149-153°C[3]
GHS Hazard Classifications	H302: Harmful if swallowed[1][4]
H312: Harmful in contact with skin[1]	
H315: Causes skin irritation[1][4]	_
H319: Causes serious eye irritation[1][4]	_
H332: Harmful if inhaled[1][4]	_
H335: May cause respiratory irritation[4][5]	

Immediate Safety and Handling Protocol

Before beginning any disposal procedure, ensure all necessary personal protective equipment (PPE) is worn and that you are working in a well-ventilated area, preferably within a chemical fume hood.

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Chemical safety goggles or a face shield.
- Lab Coat: A flame-retardant lab coat should be worn.
- Respiratory Protection: If not working in a fume hood, a NIOSH-approved respirator is necessary.

In Case of Accidental Release:



- Evacuate non-essential personnel from the immediate area.
- Wearing appropriate PPE, sweep up the solid material.
- Avoid generating dust.
- Collect the spilled material into a designated, labeled, and sealed container for hazardous waste.
- Clean the spill area with an appropriate solvent and then wash with soap and water.

Step-by-Step Disposal Procedure

The disposal of **2-Bromo-3-hydroxybenzaldehyde** must be conducted in compliance with local, state, and federal regulations. It is classified as a hazardous waste and must be handled accordingly.

- Segregation and Collection:
 - Do not mix 2-Bromo-3-hydroxybenzaldehyde with other waste streams.
 - Place the waste, including any contaminated materials (e.g., weighing paper, gloves), into a clearly labeled, sealable container. The label should include the chemical name, "Hazardous Waste," and the associated hazard pictograms.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area.
 - Keep the container away from incompatible materials, particularly strong oxidizing agents.
- Professional Disposal:
 - Arrange for the collection of the hazardous waste by a licensed environmental waste management company.





- Provide the waste management company with the Safety Data Sheet (SDS) for 2-Bromo-3-hydroxybenzaldehyde.
- Documentation:
 - Maintain a record of the amount of waste generated and the date of disposal.

Hazardous Decomposition: Under fire conditions, **2-Bromo-3-hydroxybenzaldehyde** can decompose to produce hazardous substances, including carbon monoxide, carbon dioxide, and hydrogen bromide.[7]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Bromo-3-hydroxybenzaldehyde**.



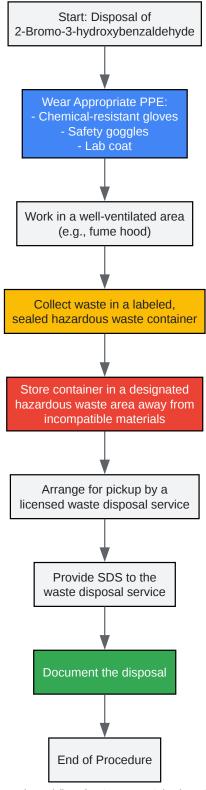


Figure 1. Disposal Workflow for 2-Bromo-3-hydroxybenzaldehyde

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Caption: Disposal Workflow for 2-Bromo-3-hydroxybenzaldehyde



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